

Navigating the Safe Handling of Salbutamol-d9 (acetate): A Technical Guide

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Compound of Interest

Compound Name: Salbutamol-d9 (acetate)

Cat. No.: B15088746

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and handling information for **Salbutamol-d9 (acetate)**, a deuterated isotopologue of the short-acting β 2-adrenergic receptor agonist, Salbutamol. The inclusion of deuterium atoms makes it a valuable internal standard in pharmacokinetic and metabolic studies. Understanding its safety profile and proper handling procedures is paramount for ensuring laboratory safety and data integrity.

Hazard Identification and Classification

Salbutamol-d9 (acetate) is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1][2]
Eye Irritation	2A	H319: Causes serious eye irritation.[1][2]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[1][2]
Hazardous to the Aquatic Environment, Chronic	3	H412: Harmful to aquatic life with long lasting effects.[1][2]

GHS Pictogram:

 GHS Exclamation Mark Pictogram

Signal Word: Warning[1][2]

Physical and Chemical Properties

The following table outlines the key physical and chemical properties of **Salbutamol-d9 (acetate)**.

Property	Value	Source
Chemical Name	α^1 -[[[1,1-di(methyl-d ₃)ethyl-2,2,2-d ₃]amino]methyl]-4-hydroxy-1,3-benzenedimethanol acetate	[1][3]
Synonyms	(±)-Albuterol-d9 acetate, (±)-Salbutamol-d9 acetate, DL-Salbutamol-d9 acetate	[1][3]
CAS Number	1781417-68-2	[4][5][6]
Molecular Formula	C ₁₃ H ₁₂ D ₉ NO ₃ · C ₂ H ₄ O ₂ or C ₁₅ H ₁₆ D ₉ NO ₅	[5][6][7]
Molecular Weight	308.42 g/mol	[5][6][7]
Appearance	Solid. A white or almost white, crystalline powder.	[8]
Solubility	Sparingly soluble in water; soluble in ethanol (96%); slightly soluble in ether. Methanol: Slightly Soluble.	[3][8]
Isotopic Purity	≥99% deuterated forms (d ₁ -d ₉)	[3]
Storage Temperature	2-8°C, Refrigerator	[5][6]

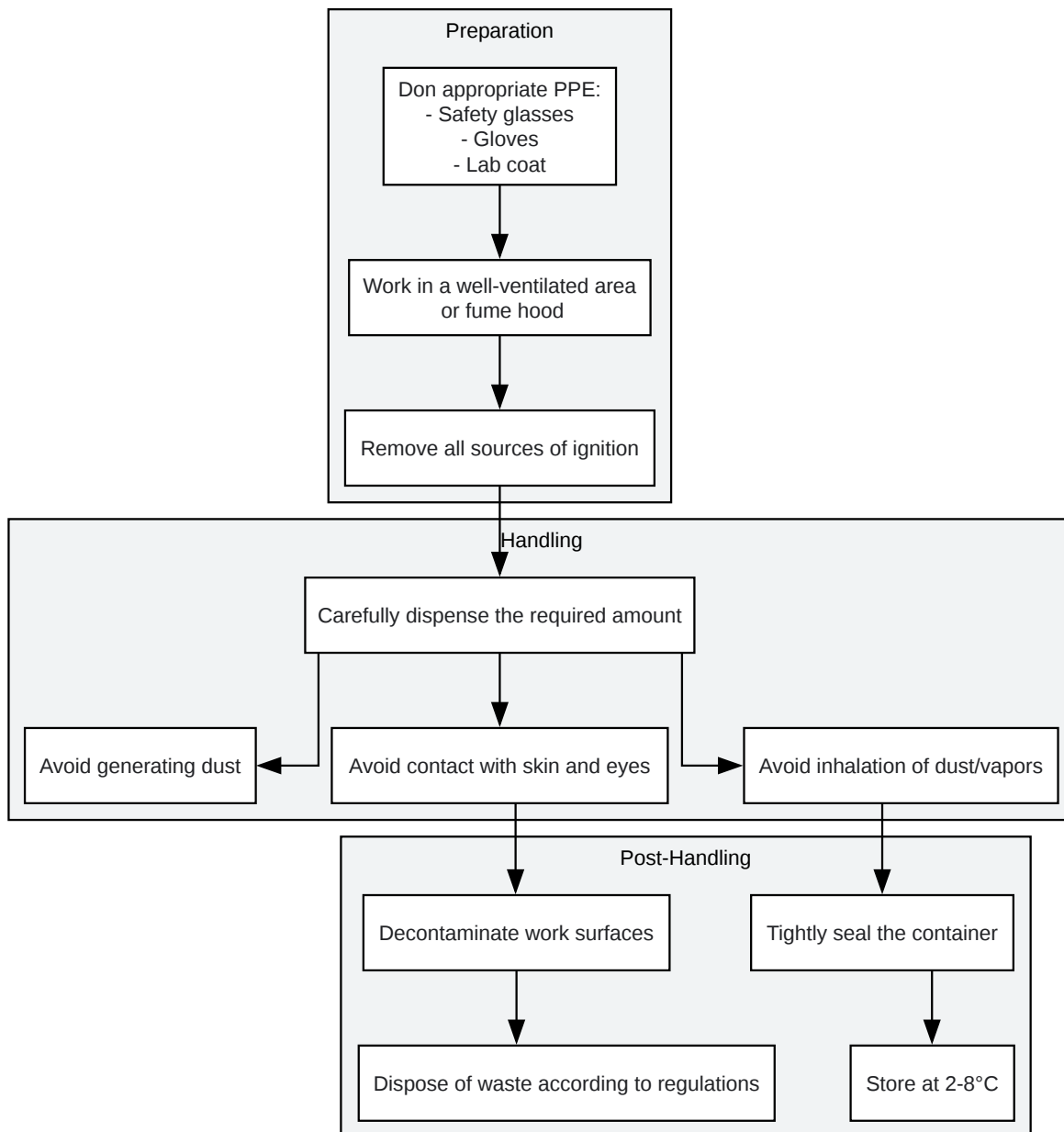
Handling and Storage

Proper handling and storage are crucial to minimize exposure and maintain the integrity of the compound.

Safe Handling Protocol

A generalized workflow for the safe handling of **Salbutamol-d9 (acetate)** is depicted below.

Safe Handling Workflow for Salbutamol-d9 (acetate)

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Safe Handling Workflow

Precautions for Safe Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)[\[2\]](#)
- Avoid prolonged or repeated exposure.[\[1\]](#)
- Keep away from sources of ignition.[\[1\]](#)[\[2\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

Storage Conditions

- Store in a cool place.[\[9\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.[\[9\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[9\]](#)
- Recommended storage temperature is 2-8°C.[\[5\]](#)[\[6\]](#)

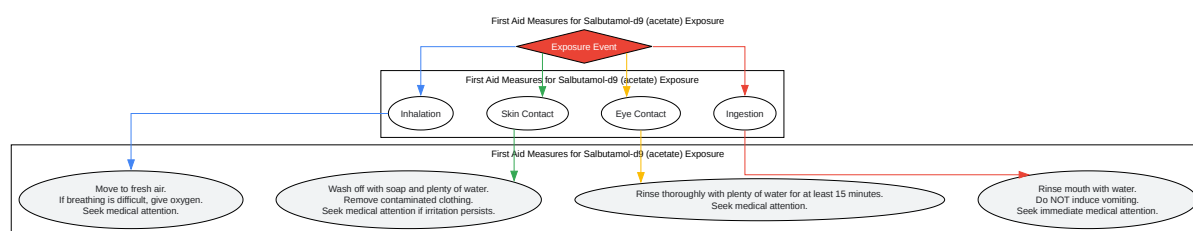
Exposure Control and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

Control Parameter	Recommendation
Engineering Controls	Use in a well-ventilated area. For operations that may generate dust or aerosols, a fume hood is recommended.
Eye/Face Protection	Wear safety glasses with side-shields or goggles.[10]
Skin Protection	Wear impervious protective clothing, including gloves (e.g., nitrile rubber) and a lab coat.[10]
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate particulate filter.[10]

First Aid Measures

In the event of exposure, follow these first aid measures.



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First Aid Response Flowchart

General Advice: Consult a physician. Show this safety data sheet to the doctor in attendance.

- If Inhaled: If breathed in, move person into fresh air. If not breathing, give artificial respiration.
[9]
- In Case of Skin Contact: Wash off with soap and plenty of water.[9]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[9]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[9]

Toxicological Information

Salbutamol-d9 (acetate) is expected to have a toxicological profile similar to its non-deuterated counterpart.

Toxicity Metric	Value	Species
LD ₅₀ (Oral)	1100 mg/kg	Mouse (for Salbutamol)[11]

Acute Effects:

- Harmful if swallowed.[1][2]
- Causes serious eye irritation.[1][2]
- May cause an allergic skin reaction.[1][2]

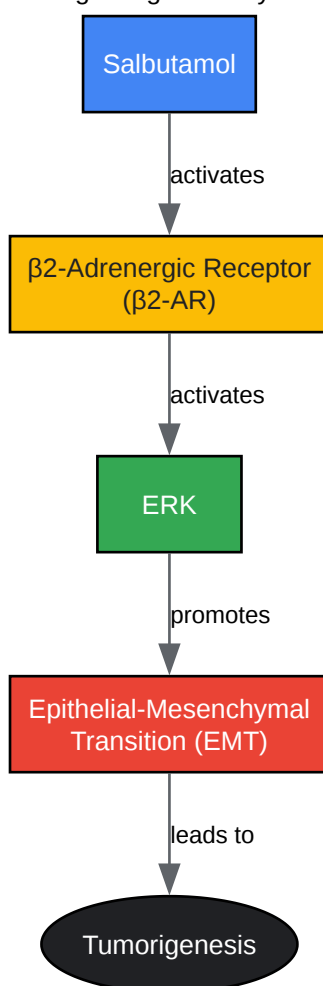
Chronic Effects:

- Animal studies on Salbutamol have indicated a potential for adverse effects on the fetus.[10]
- Long-term exposure to high doses of Salbutamol in animal studies has been associated with effects such as tachycardia, inflammation of heart tissue, and benign tumors in the mesovarium of rats. These are considered class-related effects due to excessive beta-stimulant action.[12]

Signaling Pathway Context

While Salbutamol is primarily known for its therapeutic effects as a bronchodilator, research has also explored its role in other cellular processes. One study has implicated Salbutamol in promoting tumorigenesis in gastric cancer cells through the β 2-adrenergic receptor (β 2-AR)/ERK/EMT pathway.[4]

Simplified Salbutamol Signaling Pathway in Gastric Cancer Cells



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